

An In-depth Technical Guide to 4,5-Dihydropiperlonguminine: Discovery and History

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4,5-Dihydropiperlonguminine, a naturally occurring amide alkaloid, has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the discovery, history, and key scientific findings related to this compound. It includes a summary of its physicochemical properties, detailed experimental protocols for its isolation, and a review of its known biological activities, supported by quantitative data. Furthermore, this guide illustrates the biosynthetic context of **4,5-Dihydropiperlonguminine** and outlines a general workflow for the discovery and evaluation of such natural products.

Introduction

4,5-Dihydropiperlonguminine is a piperidine alkaloid found in various species of the Piper genus. Its chemical structure features a substituted piperidine ring linked to a 3-(1,3-benzodioxol-5-yl)propanoyl moiety. The initial discovery of this class of compounds was driven by the exploration of the chemical constituents of plants used in traditional medicine. This guide aims to consolidate the available scientific information on **4,5-Dihydropiperlonguminine**, providing a valuable resource for researchers in natural product chemistry, pharmacology, and drug development.



Discovery and History

The definitive first report of the isolation and characterization of **4,5-Dihydropiperlonguminine** is not readily available in widely indexed scientific literature, suggesting it may have been identified as part of broader phytochemical screenings of Piper species. However, its presence has been confirmed in Piper arboreum and Piper tuberculatum[1]. A closely related compound, isodihydropiperlonguminine, was isolated from the dried fruits of Piper longum, highlighting the prevalence of similar chemical scaffolds within this genus.

The study of piper amides, the class of compounds to which **4,5-Dihydropiperlonguminine** belongs, has a long history rooted in the investigation of the chemical principles behind the pungency and medicinal properties of plants like black pepper (Piper nigrum). The exploration of various Piper species has led to the identification of a diverse array of such amides with a range of biological activities.

Physicochemical Properties

A summary of the key physicochemical properties of **4,5-Dihydropiperlonguminine** is presented in Table 1.

Property	Value	Source
Molecular Formula	C16H21NO3	PubChem
IUPAC Name	(E)-5-(1,3-benzodioxol-5-yl)-N- (2-methylpropyl)pent-2- enamide	PubChem
CAS Number	23512-53-0	PubChem
Molecular Weight	275.34 g/mol	PubChem
Melting Point	110 °C	PubChem
Physical Description	Solid	PubChem

Experimental Protocols



Isolation of 4,5-Dihydropiperlonguminine from Piper tuberculatum

The following is a detailed methodology for the isolation of **4,5-Dihydropiperlonguminine** based on established protocols for piper amides from Piper species.

4.1.1. Plant Material and Extraction

- Fresh leaves of Piper tuberculatum are collected and air-dried in the shade.
- The dried leaves are ground into a fine powder.
- The powdered plant material is subjected to exhaustive extraction with a suitable solvent,
 such as ethanol or a mixture of dichloromethane and methanol (2:1), at room temperature.
- The resulting crude extract is concentrated under reduced pressure using a rotary evaporator.

4.1.2. Bioassay-Guided Fractionation

- The crude extract is subjected to preliminary bioassays to determine its biological activity (e.g., antifungal or insecticidal).
- The active extract is then fractionated using column chromatography over silica gel.
- A solvent gradient of increasing polarity (e.g., hexane, ethyl acetate, and methanol mixtures) is used to elute the fractions.
- Each fraction is collected and tested for biological activity to identify the active fractions.

4.1.3. Purification

- The active fractions are further purified using repeated column chromatography on silica gel and/or Sephadex LH-20.
- Thin-layer chromatography (TLC) is used to monitor the separation and purity of the compounds.



• Final purification is often achieved by preparative high-performance liquid chromatography (HPLC) to yield pure **4,5-Dihydropiperlonguminine**.

4.1.4. Structure Elucidation

The structure of the isolated compound is confirmed using a combination of spectroscopic techniques:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H NMR, 13C NMR, COSY, HSQC, and HMBC experiments are used to elucidate the complete chemical structure and stereochemistry.
- Infrared (IR) Spectroscopy: To identify functional groups.
- Ultraviolet-Visible (UV-Vis) Spectroscopy: To analyze the electronic transitions within the molecule.

Biological Activity

4,5-Dihydropiperlonguminine has demonstrated notable biological activities, particularly as a larvicide. The quantitative data for its activity is summarized in Table 2.

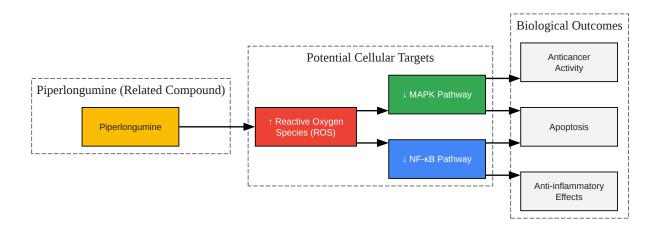
Biological Activity	Test Organism	Metric	Value	Reference
Larvicidal	Aedes aegypti	LC50	6.7 μg/mL	de-la-Cruz-A. et al., 2019

While specific quantitative data for other activities are limited, related piper amides from Piper species have shown a broad spectrum of biological effects, including antifungal properties. For instance, various amides isolated from Piper arboreum and Piper tuberculatum have shown activity against the fungi Cladosporium sphaerospermum and C. cladosporioides.

Signaling Pathways and Experimental Workflows



The precise signaling pathways modulated by **4,5-Dihydropiperlonguminine** have not yet been extensively studied. However, the closely related compound, piperlongumine, has been shown to exert its effects through various pathways, which may provide insights into the potential mechanisms of action for **4,5-Dihydropiperlonguminine**.

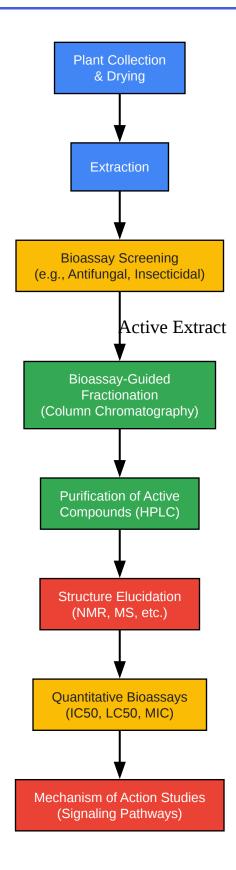


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Figure 1: Potential signaling pathways modulated by piperlongumine, a related compound.

The general workflow for the discovery and characterization of natural products like **4,5**-**Dihydropiperlonguminine** is depicted in the following diagram.





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Figure 2: General experimental workflow for natural product discovery.



Conclusion

4,5-Dihydropiperlonguminine is a piper amide with demonstrated insecticidal activity. While its full biological potential and mechanisms of action are yet to be completely elucidated, it represents a promising lead compound for the development of new bioactive agents. Further research is warranted to explore its diverse pharmacological properties and to understand the specific signaling pathways it modulates. This guide provides a foundational resource for researchers to build upon in their future investigations of this intriguing natural product.

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References

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